

The Physicochemical Profile of 2-Nitrophenyl Phenyl Sulfide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2-Nitrophenyl phenyl sulfide*

Cat. No.: *B057185*

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth overview of the solubility and appearance of **2-Nitrophenyl phenyl sulfide** (CAS No. 1144-83-8), a key intermediate in pharmaceutical research. This document is intended for researchers, scientists, and professionals in drug development, offering a consolidated resource on the compound's physical properties and methodologies for its synthesis and solubility determination.

Core Physical Properties

2-Nitrophenyl phenyl sulfide is an organic sulfur compound that presents as a solid at room temperature. Its appearance is consistently described as a crystalline powder, with coloration ranging from pale yellow to yellowish-brown or light orange to yellow-green.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Quantitative Data Summary

A comprehensive summary of the available quantitative data for **2-Nitrophenyl phenyl sulfide** is presented in the table below. While specific quantitative solubility values are not widely published, its qualitative solubility in various solvents has been documented.

Property	Value
Appearance	Pale yellow to yellowish-brown crystal or light orange to yellow to green powder/crystal.[1][2] [3]
Molecular Formula	$C_{12}H_9NO_2S$
Molecular Weight	231.27 g/mol
Melting Point	78-82 °C
Solubility in Water	Insoluble[1]
Solubility in Organic Solvents	- Toluene: Soluble[2][3] - Chloroform: Sparingly soluble[4] - Methanol: Slightly soluble[4]

Experimental Protocols

Detailed methodologies for the synthesis and a general protocol for the determination of solubility are provided below. These protocols are foundational for the practical application and study of **2-Nitrophenyl phenyl sulfide**.

Synthesis of 2-Nitrophenyl Phenyl Sulfide

A common and effective method for the synthesis of **2-Nitrophenyl phenyl sulfide** involves the nucleophilic aromatic substitution reaction between thiophenol and 1-chloro-2-nitrobenzene.

Materials:

- Thiophenol (benzenethiol)
- Potassium hydroxide (KOH)
- 1-Chloro-2-nitrobenzene
- Dimethyl sulfoxide (DMSO)
- Ethyl ether

- Anhydrous sodium sulfate (Na_2SO_4)
- Water

Procedure:

- In a suitable reaction vessel, dissolve 11.0 g (0.1 mol) of thiophenol and 5.6 g (0.1 mol) of potassium hydroxide in 30 mL of DMSO.
- Stir the resulting mixture at room temperature for 30 minutes.
- Add a solution of 15.7 g (0.1 mol) of 1-chloro-2-nitrobenzene in 10 mL of DMSO dropwise to the reaction mixture over a period of 5 minutes.
- Heat the mixture to 90°C and maintain stirring for 5 hours.
- After the reaction is complete, allow the mixture to cool to room temperature.
- Pour the reaction mixture into 200 mL of water.
- Extract the aqueous mixture with ethyl ether (3 x 50 mL).
- Combine the organic extracts and wash them with water (5 x 50 mL).
- Dry the organic layer over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to yield the **2-Nitrophenyl phenyl sulfide** product as a yellow powder. This procedure has been reported to yield the product in 96% purity.

Determination of Qualitative Solubility

The following is a general protocol to determine the solubility of a solid organic compound like **2-Nitrophenyl phenyl sulfide** in various solvents.

Materials:

- **2-Nitrophenyl phenyl sulfide**

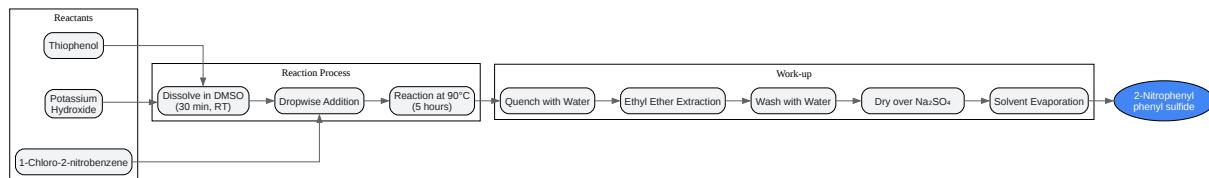
- A selection of solvents (e.g., water, toluene, chloroform, methanol)
- Small test tubes
- Spatula
- Vortex mixer (optional)

Procedure:

- Place approximately 25 mg of **2-Nitrophenyl phenyl sulfide** into a small test tube.
- Add 0.75 mL of the desired solvent to the test tube in small portions.
- After each addition, vigorously shake the test tube for at least 30 seconds. A vortex mixer can be used for more consistent agitation.
- Visually inspect the solution to determine if the solid has dissolved. The compound is considered:
 - Soluble: if the solid completely dissolves.
 - Slightly or Sparingly Soluble: if a noticeable amount of the solid dissolves, but some remains undissolved.
 - Insoluble: if no significant amount of the solid dissolves.
- Record the observations for each solvent tested.

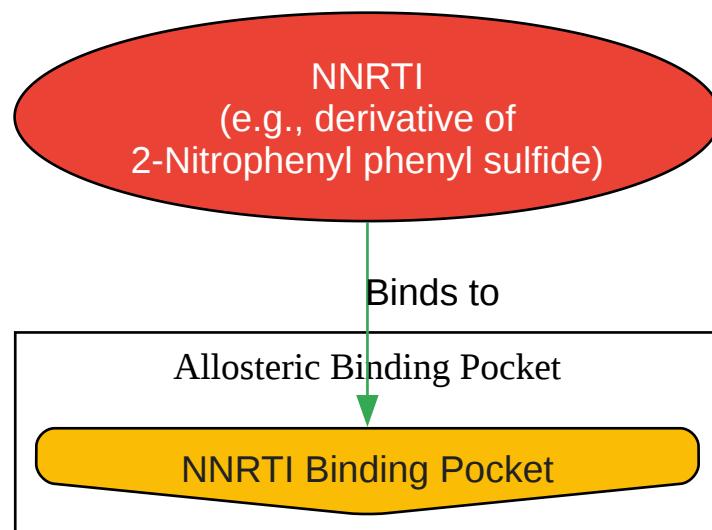
Visualizing Methodologies and Mechanisms

To further elucidate the experimental and conceptual frameworks surrounding **2-Nitrophenyl phenyl sulfide**, the following diagrams are provided.

[Click to download full resolution via product page](#)

*A streamlined workflow for the synthesis of **2-Nitrophenyl phenyl sulfide**.*

2-Nitrophenyl phenyl sulfide serves as a precursor in the development of non-nucleoside reverse transcriptase inhibitors (NNRTIs) for HIV-1. The following diagram illustrates the general mechanism of action for NNRTIs.



HIV-1 Reverse Transcriptase

Undergoes
Conformational Change
in Enzyme

Leads to
Inhibition of
DNA Synthesis

[Click to download full resolution via product page](#)

The mechanism of action for Non-Nucleoside Reverse Transcriptase Inhibitors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. chem.ws [chem.ws]
- 3. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 4. saltise.ca [saltise.ca]
- To cite this document: BenchChem. [The Physicochemical Profile of 2-Nitrophenyl Phenyl Sulfide: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b057185#solubility-and-appearance-of-2-nitrophenyl-phenyl-sulfide>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com